

Physicochemical Properties of Gefitinib-d6

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Compound of Interest

Compound Name: Gefitinib-d6

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Property	Value	Reference
IUPAC Name	N-(3-chloro-4-fluorophenyl)-7-methoxy-6-[3-(4-morpholinyl)propoxy-1,1,2,2,3,3-d6]-4-quinazolinamine	[6]
CAS Number	1228664-49-0	[6][8]
Molecular Formula	C ₂₂ H ₁₈ ClD ₆ FN ₄ O ₃	[8]
Molecular Weight	452.9 g/mol	[8]
Purity	≥99% deuterated forms (d ₁ -d ₆)	[8]
Formulation	A solid	[8]

Core Application: Bioanalytical Quantification

The principal role of **Gefitinib-d6** in preliminary studies is to serve as an internal standard for the precise measurement of Gefitinib concentrations in biological samples. This is essential for establishing the pharmacokinetic profile of the parent drug.

Experimental Protocol: UPLC-MS/MS Quantification in Mouse Plasma

A rapid ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method has been developed for the simultaneous quantification of Gefitinib and its major metabolites in mouse plasma, a protocol in which **Gefitinib-d6** is fundamental.

1. Sample Preparation:

- Mouse plasma samples (standards, quality controls, and unknowns) are prepared via protein precipitation.
- To 10 µL of plasma, add 40 µL of methanol containing **Gefitinib-d6** as the internal standard.
- Vortex mix the sample and then centrifuge at 25,000 g for 5 minutes.
- Collect the resulting supernatant.
- Dilute 10 µL of the supernatant with 490 µL of a 50:50 methanol:water solution (a 1-in-50 dilution).

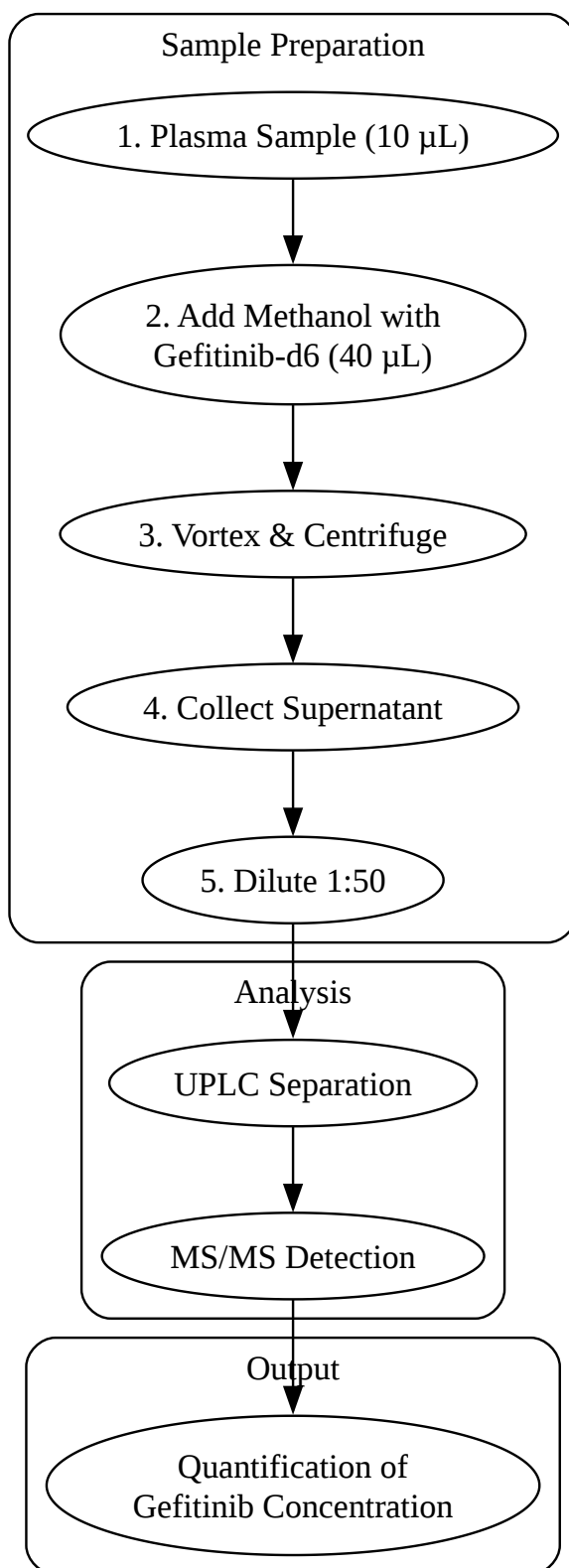
2. Chromatographic Separation:

- The analysis is performed using a UPLC system to separate Gefitinib and its metabolites from other plasma components.

3. Mass Spectrometric Detection:

- A triple quadrupole mass spectrometer is used for detection and quantification.
- The method demonstrates a lower limit of quantification of 15 ng/mL and an upper limit of 7500 ng/mL for Gefitinib.
- The assay is shown to be reproducible, with the coefficient of variation for quality control concentrations ranging from 3.8% to 7.8%.

Bioanalytical Workflow`dot



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